

Introduction: A Strategically Subst

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Compound of Interest

Compound Name: 3-Methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride
CAS No.: 1146355-33-0
Cat. No.: B1440971

3-Methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride is a highly functionalized aromatic sulfonyl chloride that serves as a critical building block. The trifluoromethyl (-CF₃) group, a powerful electron-withdrawing moiety, is renowned for its ability to enhance metabolic stability, increase lipophilicity, and modulates the electronic character of the benzene ring.^[4] This distinct substitution pattern fine-tunes the reactivity of the sulfonyl chloride group, making it a valuable reagent in medicinal chemistry and materials science.

This guide provides an in-depth analysis of the reactivity profile of **3-methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride**. It is designed for researchers and scientists seeking authoritative scientific principles.

Physicochemical and Structural Properties

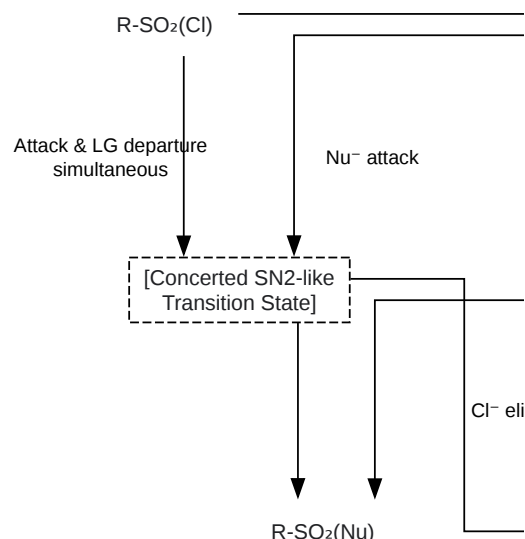
A clear understanding of the fundamental properties of a reagent is the bedrock of its effective application. The key characteristics of **3-methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride** are summarized below.

Property	Value
CAS Number	1146355-33-0
Molecular Formula	C ₈ H ₆ ClF ₃ O ₃ S
Molecular Weight	274.64 g/mol
IUPAC Name	3-methoxy-5-(trifluoromethyl)benzenesulfonyl chloride
Canonical SMILES	<chem>COC1=CC(C(F)(F)F)=CC(S(=O)(=O)Cl)=C1</chem>
Purity	Typically ≥95.0%

Core Reactivity and Mechanistic Insights

The reactivity of sulfonyl chlorides is dominated by the highly electrophilic nature of the sulfur atom.^[11] This electrophilicity is induced by the strong electron-withdrawing effect of the sulfonyl group, which activates the sulfur atom for nucleophilic attack. The chloride ion acts as an excellent leaving group.^[11]

The precise mechanism of this nucleophilic substitution is a subject of detailed study, with evidence pointing towards either a concerted S_N2-like pathway or a stepwise process involving a tetrahedral intermediate.

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Caption: General mechanisms for nucleophilic substitution on a sulfonyl chloride.

The Electronic Influence of Substituents

The unique reactivity of **3-methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride** is a direct consequence of its substitution pattern:

- **5-(Trifluoromethyl) Group:** As a potent electron-withdrawing group, the $-CF_3$ moiety significantly increases the partial positive charge on the sulfur atom, making it more electrophilic.
- **3-Methoxy Group:** The $-OCH_3$ group is electron-donating through resonance but slightly electron-withdrawing through induction. Its overall effect is more complex in systems.

This electronic balance makes the reagent highly reactive yet potentially more selective in complex synthetic environments compared to more aggressive sulfonyl chlorides.

Key Reactions and Applications

The primary utility of this reagent lies in its efficient reaction with amine and alcohol nucleophiles, which are fundamental transformations in the synthesis of pharmaceuticals and materials.

Reaction with Amines: Synthesis of Sulfonamides

The reaction with primary or secondary amines is a robust and widely used method for forming the sulfonamide linkage ($R-SO_2-NR'R''$), a privileged structural motif in drug molecules. The reaction is typically catalyzed by a base such as pyridine or triethylamine, which serves to neutralize the hydrochloric acid byproduct.

Causality: The base is critical because the HCl generated can protonate the starting amine, rendering it non-nucleophilic and halting the reaction.

Reaction with Alcohols: Synthesis of Sulfonate Esters

Alcohols and phenols react with **3-methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride** to yield the corresponding sulfonate esters ($R-SO_3-R'$).

- **Hydroxyl Group Protection:** The resulting sulfonate is stable under many reaction conditions, making it a useful protecting group for hydroxyl groups.
- **Activation of Alcohols:** The sulfonate group is an excellent leaving group, far superior to the original hydroxyl group. This "activates" the alcohol, facilitating subsequent reactions such as nucleophilic substitution or elimination.

Nucleophile	Product Class
Primary/Secondary Amines	Sulfonamides
Alcohols/Phenols	Sulfonate Esters

Field-Proven Experimental Protocols

The following protocols are designed as self-validating systems, providing clear, step-by-step methodologies for typical applications.

Protocol 1: General Procedure for the Synthesis of a Sulfonamide

This protocol describes the reaction of **3-methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride** with a representative primary amine.

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Caption: General workflow for the synthesis of sulfonamides.

Methodology:

- Reaction Setup: To a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stir bar, add the primary or secondary amine (1.0 equivalent).
- Cooling: Cool the stirred solution to 0 °C using an ice-water bath.

- **Reagent Addition:** Dissolve **3-methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride** (1.1 equivalents) in a minimal amount of anhydrous DCM.
- **Reaction:** Stir the reaction mixture at 0 °C for 30 minutes, then allow it to warm to room temperature. Continue stirring for 2-16 hours.
- **Monitoring:** Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting amine is consumed.
- **Workup:** Upon completion, carefully pour the reaction mixture into a separatory funnel containing 1 M HCl (aq). Extract the aqueous layer with DCM.
- **Washing:** Wash the combined organic layers sequentially with saturated sodium bicarbonate (NaHCO₃) solution and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄), filter, and concentrate the solution.
- **Purification:** Purify the resulting crude solid or oil by flash column chromatography on silica gel to yield the pure sulfonamide.

Protocol 2: General Procedure for the Synthesis of a Sulfonate Ester

This protocol outlines the activation of a primary or secondary alcohol.

Methodology:

- **Reaction Setup:** In a dry, nitrogen-flushed round-bottom flask, dissolve the alcohol (1.0 equivalent) in anhydrous pyridine at room temperature.
- **Cooling:** Cool the solution to 0 °C in an ice-water bath.
- **Reagent Addition:** Add **3-methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride** (1.2 equivalents) portion-wise to the stirred solution, ensuring the reaction mixture remains at 0 °C.
- **Reaction:** Stir the mixture at 0 °C. The reaction is often complete within 1-4 hours.
- **Monitoring:** Monitor the disappearance of the alcohol by TLC.
- **Workup:** Once the reaction is complete, pour the mixture over crushed ice and add concentrated HCl until the pH is acidic.
- **Extraction:** Extract the mixture with a suitable organic solvent, such as ethyl acetate or DCM.
- **Washing and Drying:** Wash the combined organic extracts with water and brine, then dry over anhydrous MgSO₄, filter, and concentrate in vacuo to give the crude product.

Safety and Handling

As with all sulfonyl chlorides, **3-methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride** must be handled with appropriate caution.

- **Hazards:** The compound is corrosive and causes severe skin burns and eye damage.[19][20] It is moisture-sensitive and reacts with water, including the formation of a highly exothermic reaction with water.
- **Handling:** Always handle this reagent in a well-ventilated chemical fume hood.[19] Wear appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from water and moisture.[19] Storing under an inert atmosphere is recommended.
- **Disposal:** Dispose of the chemical and its container in accordance with local, regional, and national regulations, typically through an approved waste management facility.

Conclusion

3-Methoxy-5-(trifluoromethyl)benzene-1-sulfonyl chloride is a powerful and versatile reagent for modern organic synthesis and drug discovery. Its substituent, allows for the efficient and often selective synthesis of sulfonamides and sulfonate esters. By understanding the core principles of its reactions, chemists can optimize synthetic routes and accelerate the development of next-generation therapeutics.

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